

5-Bromothiophene-2-carbaldehyde chemical structure and CAS number 4701-17-1

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Compound of Interest

Compound Name: 5-Bromothiophene-2-carbaldehyde

Cat. No.: B154028

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An In-depth Technical Guide to 5-Bromothiophene-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromothiophene-2-carbaldehyde** (CAS No. 4701-17-1), a pivotal heterocyclic building block in organic synthesis and medicinal chemistry. This document details its chemical structure, physicochemical properties, spectroscopic data, synthesis protocols, key reactions, and applications, with a focus on its role in drug discovery and materials science.

Chemical Structure and Identification

5-Bromothiophene-2-carbaldehyde is a thiophene derivative characterized by a bromine atom at the 5-position and a formyl group at the 2-position of the thiophene ring.

Chemical Structure:

CAS Number: 4701-17-1[1][2]

Molecular Formula: C₅H₃BrOS[1][2]

Molecular Weight: 191.05 g/mol [1][3]

IUPAC Name: **5-bromothiophene-2-carbaldehyde**[\[2\]](#)[\[3\]](#)

Synonyms: 5-Bromo-2-thiophenecarboxaldehyde, 2-Bromo-5-formylthiophene, 5-Bromothenaldehyde[\[3\]](#)[\[4\]](#)

Physicochemical Properties

5-Bromothiophene-2-carbaldehyde is typically a yellow to brown solid or liquid, depending on the temperature, and is soluble in common organic solvents like chloroform and methanol.[\[5\]](#)[\[6\]](#) Key physicochemical data are summarized in the table below.

Property	Value	Reference
Melting Point	55 °C	[6]
Boiling Point	105-107 °C at 11 mmHg	[6]
Density	1.607 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.637	[6]
Flash Point	210.2 °F (99.0 °C) - closed cup	
Solubility	Soluble in chloroform and methanol	[6]
Appearance	Clear yellow to brown liquid after melting; Yellow to brown solid	[4] [6]

Spectroscopic Data

Spectroscopic data are crucial for the identification and characterization of **5-Bromothiophene-2-carbaldehyde**.

Spectroscopy	Data Highlights
^1H NMR	Spectra available for this compound. Key shifts are noted in synthesis protocols.
^{13}C NMR	Spectra have been recorded for this compound.
Mass Spectrometry (MS)	Mass spectra data are available, confirming the molecular weight.
Infrared (IR) Spectroscopy	IR spectra are available for functional group identification.
UV-Visible Spectroscopy	UV-Vis spectra have been documented.

Note: Detailed spectra can be found in various chemical databases. For instance, ChemicalBook and PubChem provide access to ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data.[\[3\]](#)[\[7\]](#)

Synthesis and Experimental Protocols

The synthesis of **5-Bromothiophene-2-carbaldehyde** is most commonly achieved through the bromination of 2-thiophenecarboxaldehyde.

Experimental Protocol: Synthesis of 5-Bromothiophene-2-carbaldehyde[\[7\]](#)[\[11\]](#)

Objective: To synthesize **5-Bromothiophene-2-carbaldehyde** via electrophilic bromination of 2-thiophenecarboxaldehyde.

Materials:

- 2-Thiophenecarboxaldehyde (6.0 g, 53.5 mmol)
- N-Bromosuccinimide (NBS) (10.4 g, 58.9 mmol)
- Anhydrous chloroform (125 mL)
- Deionized water

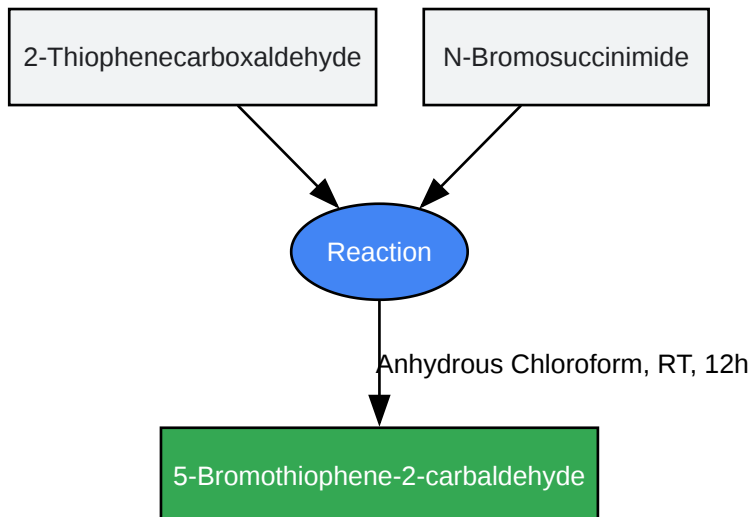
- Anhydrous sodium sulfate

Procedure:

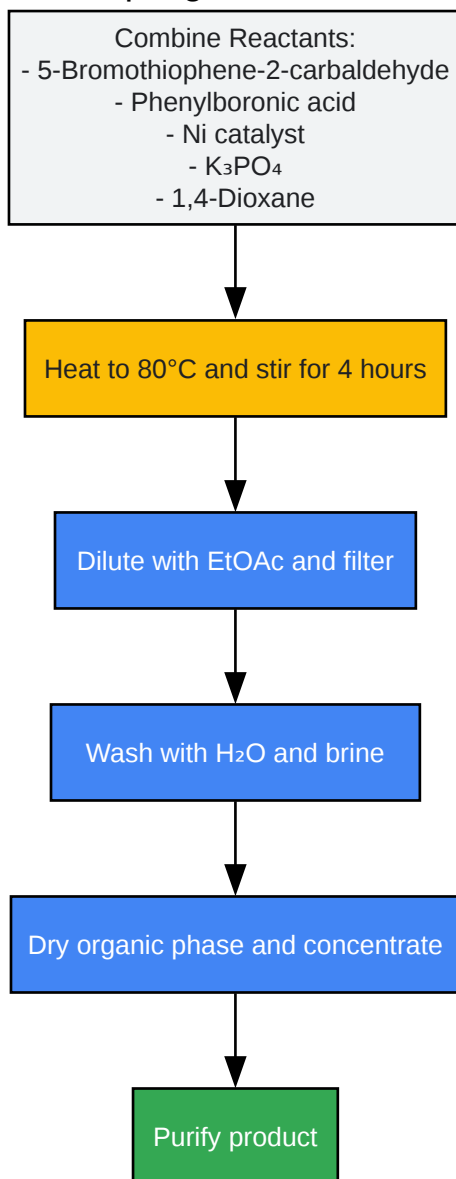
- Under a nitrogen atmosphere, dissolve 2-thiophenecarboxaldehyde in anhydrous chloroform.
- Slowly add N-bromosuccinimide to the solution.
- Stir the reaction mixture at room temperature for 12 hours.
- After the reaction is complete, extract the mixture with chloroform (3 x 50 mL).
- Combine the organic phases and wash with deionized water (2 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using chloroform as the eluent to yield **5-Bromothiophene-2-carbaldehyde**.

Diagram of Synthesis Pathway:

Synthesis of 5-Bromothiophene-2-carbaldehyde



Cross-Coupling Reaction Workflow



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